

An In-depth Technical Guide to the Safe Handling of Pregnanediol-d5

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Compound of Interest

Compound Name: Pregnanediol-d5

Cat. No.: B15142990

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This guide provides comprehensive safety data and handling information for **Pregnanediol-d5**, a deuterated form of Pregnanediol. It is intended for researchers, scientists, and professionals in drug development who may work with this compound.

Section 1: Chemical and Physical Properties

Pregnanediol-d5 is the deuterium-labeled version of Pregnanediol, the primary metabolite of progesterone.^[1] Its chemical and physical properties are summarized below.

Property	Value	Reference
Chemical Name	Pregnanediol-d5	[2]
Synonyms	NSC 1612-d5; NSC 47462-d5	[1][2]
Molecular Formula	C ₂₁ H ₃₁ D ₅ O ₂	[2]
Molecular Weight	325.54 g/mol	[3]
Form	Powder	[3]
Isotopic Purity	≥98 atom % D	[3]
Assay	≥98% (CP)	[3]
Storage Temperature	-20°C	[3]

Section 2: Hazard Identification and Safety Information

Pregnanediol-d5 is classified as harmful if swallowed.^[2] The following table summarizes the key hazard and safety information.

Hazard Class	GHS Classification	Pictogram	Signal Word	Hazard Statement
Acute toxicity, oral	Category 4	Warning	H302: Harmful if swallowed	

Precautionary Statements:^[2]

- Prevention:
 - P264: Wash hands thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.
- Response:
 - P330: Rinse mouth.
- Disposal:
 - P501: Dispose of contents/container in accordance with local regulations.

Section 3: Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of **Pregnanediol-d5** and ensuring laboratory safety.

7.1 Precautions for Safe Handling:^[2]

- Avoid inhalation of dust and aerosols.
- Avoid contact with eyes and skin.

- Use only in areas with appropriate exhaust ventilation.

7.2 Conditions for Safe Storage:[2]

- Keep container tightly sealed.
- Store in a cool, well-ventilated area.
- Protect from direct sunlight and sources of ignition.
- Recommended storage temperature: -20°C.[3]

Section 4: First Aid Measures

In case of exposure, follow these first aid measures:[2]

Exposure Route	First Aid Measures
Eye Contact	Remove contact lenses, if present. Immediately flush eyes with large amounts of water. Seek medical attention.
Skin Contact	Rinse skin thoroughly with water. Remove contaminated clothing and shoes. Seek medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek medical attention.

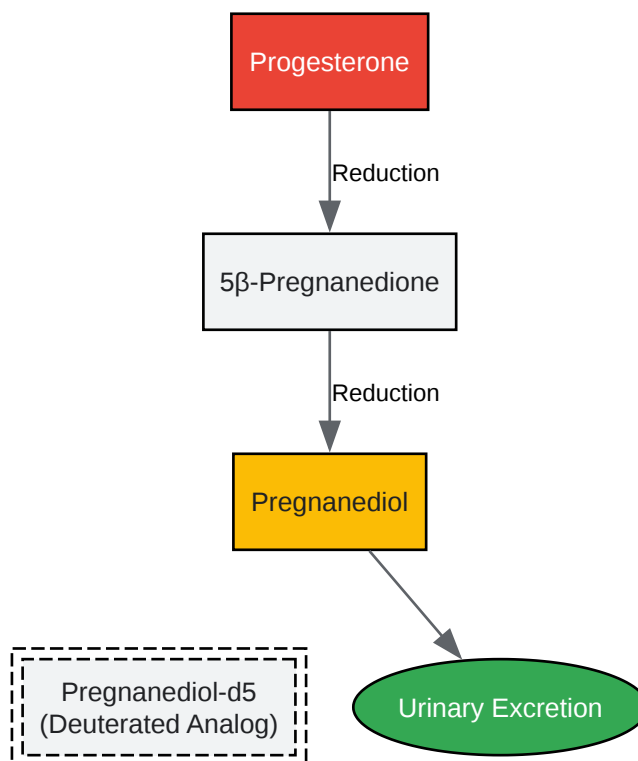
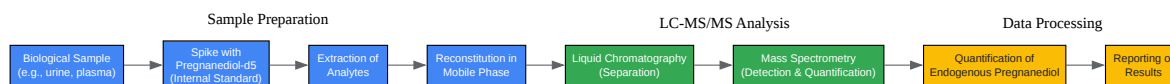
Section 5: Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **Pregnanediol-d5**:[2]

Protection Type	Recommended Equipment
Eye/Face Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves.
Skin and Body Protection	Impervious clothing.
Respiratory Protection	Suitable respirator.

Section 6: Experimental Workflow and Metabolic Context

While specific experimental protocols for **Pregnanediol-d5** are proprietary and depend on the application, a general workflow for its use as an internal standard in mass spectrometry is outlined below. Additionally, its metabolic relationship to progesterone is illustrated.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. Pregnanediol-2,2,3,4,4-d5 ≥98 atom % D, ≥98% (CP) [sigmaaldrich.com]

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